

An In-depth Technical Guide to 4-Bromomethylbiphenyl: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Bromomethylbiphenyl

Cat. No.: B128765

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromomethylbiphenyl** (CAS No. 2567-29-5), a key organic intermediate. The guide details its commercial availability from various suppliers, presents its physicochemical properties in a structured format, and outlines a detailed experimental protocol for its synthesis. Furthermore, it explores the primary applications of this compound in research and development, particularly in the pharmaceutical and materials science sectors.

Commercial Availability and Suppliers

4-Bromomethylbiphenyl is readily available from a range of chemical suppliers catering to research and bulk manufacturing needs. The purity levels and available quantities vary among suppliers, allowing researchers to select a grade that is most appropriate for their specific application. Below is a summary of prominent suppliers and their offerings.

Table 1: Commercial Suppliers of **4-Bromomethylbiphenyl**

Supplier	Product Number(s)	Purity	Available Quantities
Thermo Scientific Chemicals	AC368950050, 368950050	96%	5 g, 25 g
TCI America	B18475G	≥98.0% (GC)	5 g, 25 g
Sigma-Aldrich	SY3H3D678F51	98%	Custom
CymitQuimica	N/A	Min. 95%	25 g, 50 g, 100 g
Apollo Scientific	OR315762	97%	5 g, 25 g, 100 g, 500 g, 2.5 kg
Otto Chemie Pvt. Ltd.	B 2621	98%	5 g, 25 g, 100 g, 1 kg
Clearsynth	CS-T-08502	N/A	Custom
SynQuest Laboratories	1700-9-59	N/A	Custom
Santa Cruz Biotechnology	sc-223408	N/A	Custom

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Bromomethylbiphenyl** is essential for its safe handling, storage, and application in experimental work.

Table 2: Physicochemical Data of **4-Bromomethylbiphenyl**

Property	Value	Reference
CAS Number	2567-29-5	[1][2]
Molecular Formula	C ₁₃ H ₁₁ Br	[3][4][5]
Molecular Weight	247.13 g/mol	[3][4][5]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	83 - 86 °C	
Boiling Point	140 °C	
Purity	≥95% - 98%	
Solubility	Soluble in various organic solvents.	
InChI Key	HZQLUIZFUXNFHK-UHFFFAOYSA-N	[3]
SMILES	BrCc1ccc(-c2ccccc2)cc1	[3]

Synthesis of 4-Bromomethylbiphenyl

The most common laboratory-scale synthesis of **4-Bromomethylbiphenyl** involves the free-radical bromination of 4-methylbiphenyl. This reaction selectively targets the benzylic position due to the stability of the resulting benzylic radical. N-Bromosuccinimide (NBS) is a widely used brominating agent for this transformation, often in the presence of a radical initiator.

Experimental Protocol: Free-Radical Bromination of 4-Methylbiphenyl

This protocol describes a general procedure for the synthesis of **4-Bromomethylbiphenyl** using N-Bromosuccinimide and a radical initiator.

Materials:

- 4-Methylbiphenyl

- N-Bromosuccinimide (NBS)
- 2,2'-Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO)
- Anhydrous carbon tetrachloride (CCl_4) or other suitable non-polar solvent
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 4-methylbiphenyl (1 equivalent) in anhydrous carbon tetrachloride.
- **Addition of Reagents:** Add N-Bromosuccinimide (1.05 to 1.1 equivalents) and a catalytic amount of a radical initiator such as AIBN or BPO to the solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux with vigorous stirring. The reaction can be initiated by heat or photochemical means (e.g., a UV lamp).^[6] Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).

- **Work-up:** Once the reaction is complete (typically indicated by the disappearance of the starting material), cool the mixture to room temperature. Filter the solid succinimide byproduct and wash it with a small amount of cold carbon tetrachloride.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., hexanes or ethanol) to yield pure **4-Bromomethylbiphenyl**.

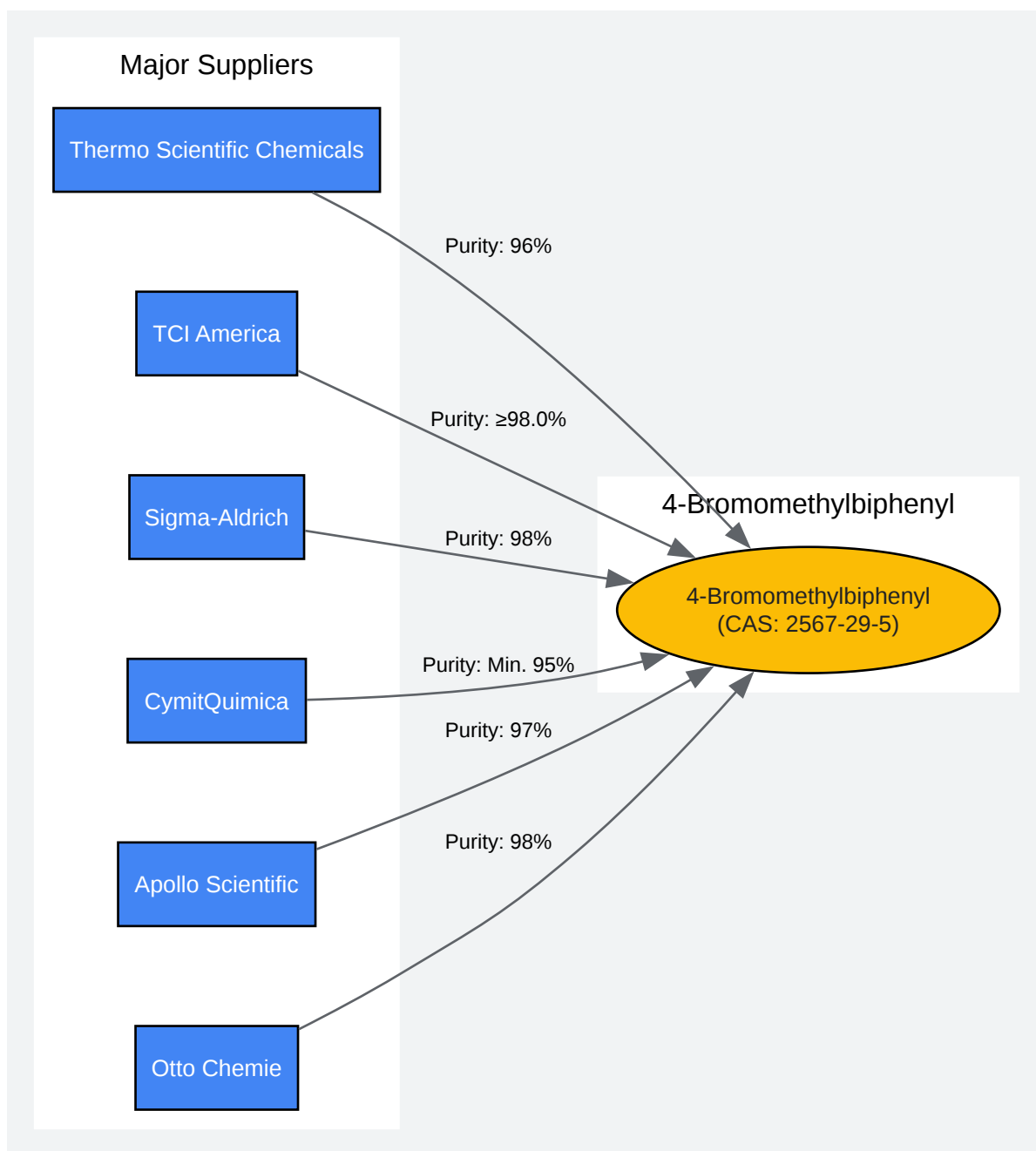
Applications in Research and Development

4-Bromomethylbiphenyl serves as a versatile building block in organic synthesis, primarily due to the reactive bromomethyl group which can readily undergo nucleophilic substitution reactions.

- **Pharmaceutical Synthesis:** It is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The biphenyl moiety is a common scaffold in drug design, and the bromomethyl group allows for the facile introduction of this scaffold into larger molecules. While its analog, 4'-Bromomethyl-2-cyanobiphenyl, is more famously used in the synthesis of sartan-class antihypertensive drugs, **4-Bromomethylbiphenyl** itself is valuable for creating other complex drug candidates.^{[7][8]}
- **Materials Science:** The rigid biphenyl structure makes this compound a useful precursor for the synthesis of liquid crystals and organic light-emitting diodes (OLEDs).
- **Polymer Chemistry:** It can be used as an initiator in atom transfer radical polymerization (ATRP), a controlled polymerization technique that allows for the synthesis of well-defined polymers.^[5]

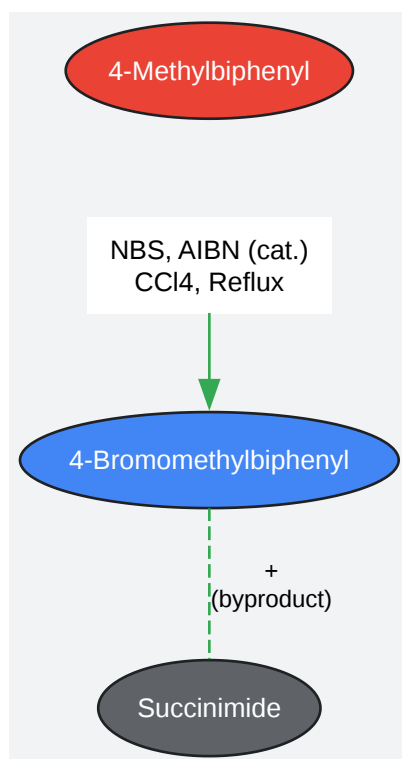
Visualizations

To further elucidate the information presented, the following diagrams have been generated using the DOT language.



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Caption: Supplier landscape for **4-Bromomethylbiphenyl**.



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Caption: Synthetic pathway for **4-Bromomethylbiphenyl**.

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